

In-Depth Technical Guide to the Physical Properties of Boisambrene Forte

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Compound of Interest

Compound Name: (Ethoxymethoxy)cyclododecane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of Boisambrene Forte, a synthetic fragrance ingredient. The information is presented to support research, development, and quality control activities. All quantitative data is summarized for clarity, and detailed experimental protocols for key physical property determination are provided, adhering to internationally recognized standards.

Core Physical and Chemical Properties

Boisambrene Forte, identified by the CAS Number 58567-11-6, is a colorless liquid known for its potent, woody, and ambergris-like odor.^{[1][2]} Its chemical name is (Ethoxymethoxy)cyclododecane, and it has the molecular formula C₁₅H₃₀O₂.^[1] The molecular weight of Boisambrene Forte is approximately 242.4 g/mol.^[3]

Summary of Physical Properties

The following table summarizes the key physical properties of Boisambrene Forte, compiled from various technical data sheets and chemical databases. It is important to note that some variations in reported values exist, which can be attributed to different measurement methods and conditions.

Property	Value	Conditions
Molecular Weight	242.4 g/mol [3]	-
Appearance	Colorless, clear liquid[1][3]	20°C
Boiling Point	94 °C[1][4]	at 0.1 Pa
290.1 °C[5]	at 101.325 kPa (Standard Pressure)	
Flash Point	145 °C[5][6]	Closed Cup
85.3 °C[1][4]	-	
150 °C[3][7]	-	
Density	0.931 - 0.935 g/cm³[5][6][7]	at 20°C
0.931 g/cm³[2][3][4]	at 25°C	
Refractive Index	1.4650 - 1.4690[5][6][7]	at 20°C (nD20)
Water Solubility	1.12 mg/L[1]	at 20°C
Nearly insoluble[6]	-	
Vapor Pressure	0.00433 mmHg[1]	at 25°C
< 1 kPa[6]	at 50°C (Calculated)	

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the determination of key physical properties of liquid fragrance ingredients like Boisambrene Forte, based on OECD and ASTM guidelines.

Boiling Point Determination (OECD Guideline 103)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. For substances with high boiling points, the determination is often carried out at reduced pressure.

Method: Ebulliometer Method

- Apparatus: An ebulliometer, a device for precise measurement of boiling points, equipped with a thermometer and a pressure gauge.
- Procedure:
 1. A sample of Boisambrene Forte is placed in the ebulliometer.
 2. The pressure is adjusted to the desired level (e.g., 0.1 Pa for the lower reported boiling point).
 3. The sample is heated, and the temperature and pressure are continuously monitored.
 4. The boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium, indicated by a stable temperature reading at a constant pressure.
- Data Analysis: The observed boiling point at reduced pressure can be extrapolated to standard atmospheric pressure using the Clausius-Clapeyron equation if the enthalpy of vaporization is known.

Flash Point Determination (ASTM D3278 - Small Scale Closed-Cup Method)

The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. The closed-cup method is commonly used for safety and regulatory purposes.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Method: Small Scale Closed-Cup Apparatus

- Apparatus: A small-scale closed-cup flash point tester.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Procedure:
 1. A 2 mL sample of Boisambrene Forte is introduced into the test cup.[\[1\]](#)
 2. The cup is sealed and heated at a slow, constant rate.

3. At specified temperature intervals, an ignition source (a small flame or an electric spark) is introduced into the vapor space above the liquid.
 4. The flash point is the lowest temperature at which a flash is observed.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Data Analysis: The observed flash point is corrected to standard atmospheric pressure.

Density Determination (OECD Guideline 109)

Density is the mass of a substance per unit volume. For liquids, this is typically determined using a pycnometer or a hydrometer.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Method: Pycnometer Method

- Apparatus: A calibrated pycnometer (a glass flask with a precise volume), a balance, and a constant temperature bath.
- Procedure:
 1. The empty pycnometer is weighed.
 2. It is then filled with the Boisambrene Forte sample, ensuring no air bubbles are present, and placed in a constant temperature bath (e.g., 20°C) until thermal equilibrium is reached.
 3. The pycnometer filled with the sample is weighed.
 4. The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) and the process is repeated.
- Data Analysis: The density of the sample is calculated using the formula: $\text{Density_sample} = (\text{Mass_sample} / \text{Mass_reference}) * \text{Density_reference}$

Refractive Index Determination

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It is a characteristic property and is often used for identification and purity assessment.

Method: Abbe Refractometer

- Apparatus: An Abbe refractometer with a light source (typically a sodium D-line at 589 nm) and a constant temperature water circulator.
- Procedure:
 1. A few drops of the Boisambrene Forte sample are placed on the prism of the refractometer.
 2. The prisms are closed and the sample is allowed to reach the desired temperature (e.g., 20°C).
 3. The light source is switched on, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 4. The refractive index is read directly from the instrument's scale.
- Data Analysis: The refractive index is reported along with the temperature at which it was measured (e.g., nD20).

Water Solubility Determination (OECD Guideline 105)

This method determines the saturation concentration of a substance in water at a given temperature.[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[13\]](#)

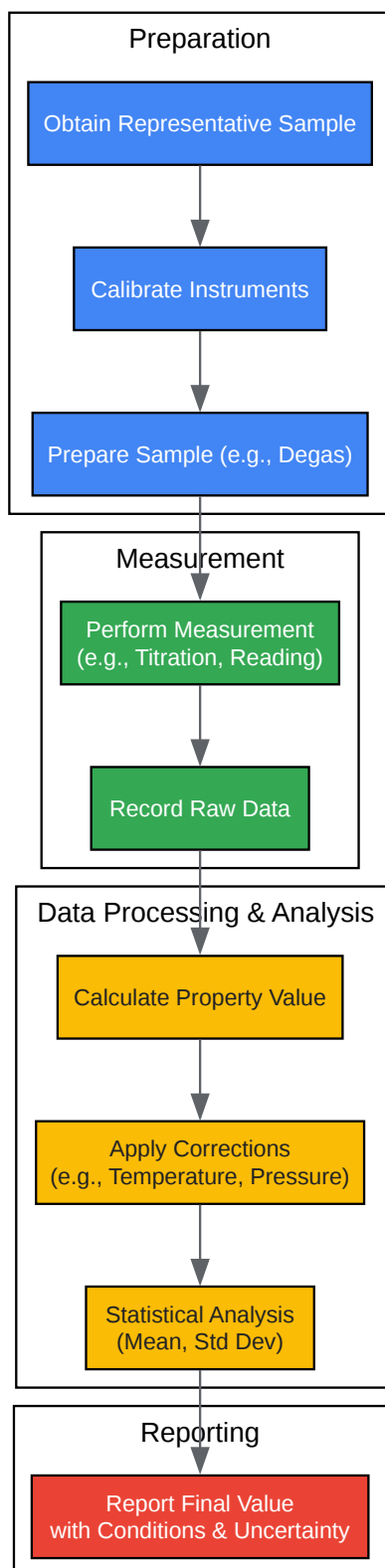
Method: Flask Method (for substances with solubility > 10 mg/L)

- Apparatus: A flask, a constant temperature shaker or magnetic stirrer, a centrifuge or filtration system, and an analytical instrument for concentration measurement (e.g., GC-MS, HPLC).
- Procedure:
 1. An excess amount of Boisambrene Forte is added to a known volume of distilled water in a flask.

2. The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a period sufficient to reach equilibrium (typically 24-48 hours).
 3. The mixture is then centrifuged or filtered to separate the undissolved substance from the aqueous solution.
 4. The concentration of Boisambrene Forte in the clear aqueous phase is determined using a suitable analytical method.
- Data Analysis: The water solubility is reported as the average concentration from at least three replicate determinations.

Visualizations

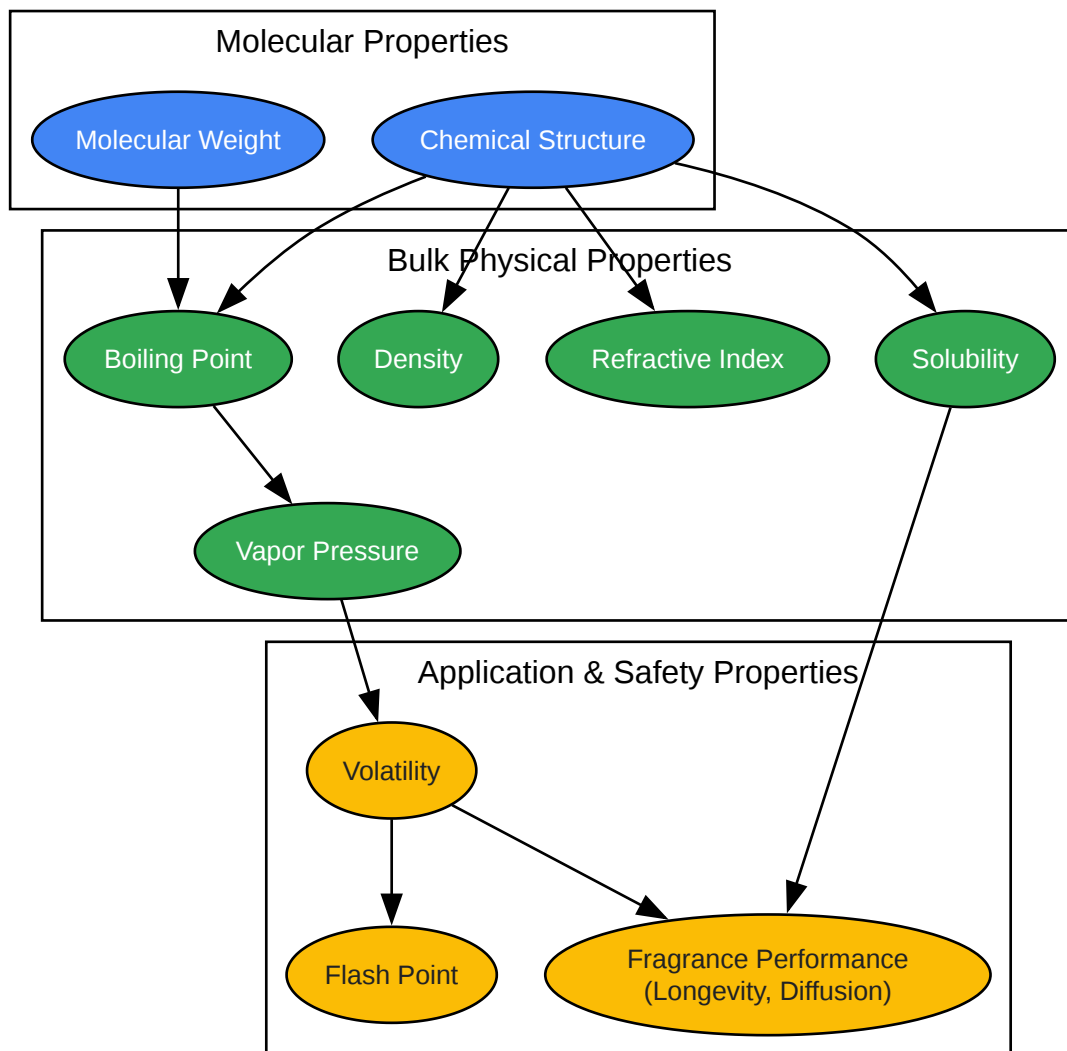
Experimental Workflow for Physical Property Determination



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Caption: Generalized workflow for the experimental determination of a physical property.

Interrelation of Physical Properties of a Fragrance Ingredient



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Caption: Logical relationships between the physical properties of a fragrance ingredient.

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